

Preparing Stock Solutions of TAK-418 for Cell Culture Applications

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Compound of Interest

Compound Name: Tak-418

Cat. No.: B3324257

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Abstract

This document provides detailed application notes and protocols for the preparation of **TAK-418** stock solutions for use in cell culture experiments. **TAK-418** is a potent and selective inhibitor of Lysine-Specific Demethylase 1 (LSD1/KDM1A), an enzyme involved in epigenetic regulation.^{[1][2][3]} Proper preparation and storage of **TAK-418** stock solutions are critical for ensuring experimental reproducibility and accuracy. This guide is intended for researchers, scientists, and drug development professionals working with this compound in a laboratory setting.

Introduction to TAK-418

TAK-418 is a selective, orally active small molecule inhibitor of the LSD1 (KDM1A) enzyme, with an IC₅₀ of 2.9 nM.^{[1][2]} It functions by targeting the catalytic flavin adenine dinucleotide (FAD) in the active site of LSD1, leading to its irreversible inhibition.^[4] By inhibiting LSD1, **TAK-418** modulates histone methylation, specifically increasing the levels of H3K4me1/2/3 and H3K9me2.^[1] This epigenetic modification can normalize dysregulated gene expression, which is a therapeutic target in various neurodevelopmental disorders.^{[5][6]} Due to its brain-penetrant properties, **TAK-418** is being investigated for its therapeutic potential in central nervous system disorders like Kabuki syndrome and autism spectrum disorders.^{[4][7]}

Physicochemical and Storage Data

Accurate data on the physicochemical properties and recommended storage conditions of **TAK-418** are essential for proper handling and use. The following table summarizes key quantitative information for **TAK-418**.

Parameter	Value	Source(s)
Molecular Weight	356.91 g/mol	[1] [2]
Formula	C ₁₇ H ₂₅ ClN ₂ O ₂ S	[1] [2]
CAS Number	1818252-53-7	[1] [2]
Appearance	White to yellow solid-liquid mixture	[1]
Solubility in DMSO	55 mg/mL (154.10 mM)	[1] [2]
Solubility in H ₂ O	≥ 16.67 mg/mL (46.71 mM)	[1]
Storage (Solid)	-20°C, sealed, away from moisture and light (up to 3 years) or 4°C (up to 2 years)	[1] [2]
Storage (Stock Sol.)	-80°C for up to 6 months; -20°C for up to 1 month. [1] [2] Store in tightly sealed aliquots. [8]	

Experimental Protocols

This section provides a detailed protocol for the preparation of a 10 mM stock solution of **TAK-418** in DMSO, which is a common solvent for in vitro studies.[\[5\]](#)

3.1. Materials

- **TAK-418** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials

- Calibrated analytical balance
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Water bath or heat block (optional, for aiding dissolution)
- 0.22 µm syringe filter (optional, for sterilization)

3.2. Protocol for Preparing a 10 mM **TAK-418** Stock Solution in DMSO

- Preparation: Before starting, allow the vial of **TAK-418** powder to equilibrate to room temperature for at least 60 minutes to prevent condensation.[8] Perform all steps in a sterile environment (e.g., a laminar flow hood).
- Weighing: Accurately weigh a specific amount of **TAK-418** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.57 mg of **TAK-418** (Molecular Weight = 356.91).
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $= 10 \text{ mmol/L} \times 0.001 \text{ L} \times 356.91 \text{ g/mol} = 3.57 \text{ mg}$
- Dissolution:
 - Add the weighed **TAK-418** powder to a sterile tube.
 - Add the calculated volume of DMSO. For 3.57 mg of **TAK-418**, add 1 mL of DMSO to achieve a 10 mM concentration.
 - Vortex the solution thoroughly until the powder is completely dissolved.
 - If dissolution is difficult, gentle warming to 60°C and sonication can be used to aid the process.[1] It is crucial to use newly opened or anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[1]
- Sterilization (Optional but Recommended): To ensure sterility for cell culture use, the stock solution can be filtered through a 0.22 µm syringe filter compatible with DMSO.

- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile, amber cryovials to protect from light and avoid repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

3.3. Preparation of Working Solutions

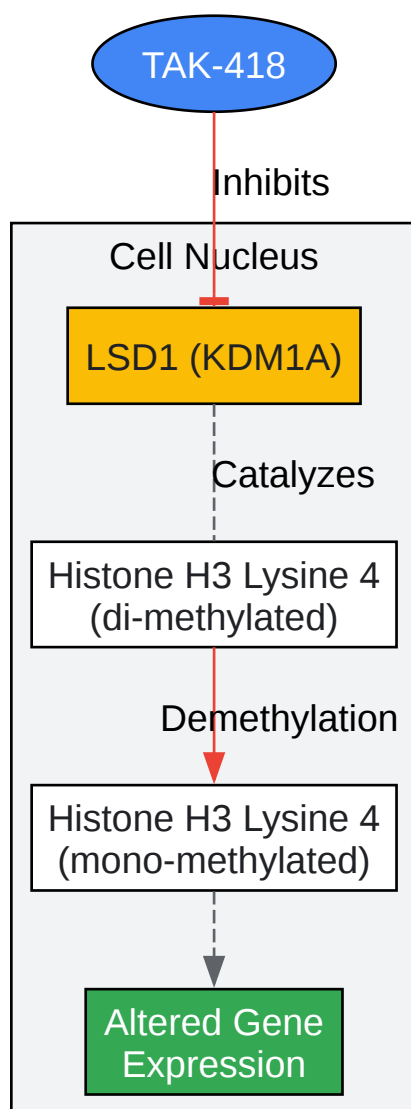
For cell culture experiments, the concentrated stock solution must be diluted to the final working concentration in the cell culture medium.

- Thawing: Thaw a single aliquot of the **TAK-418** stock solution at room temperature.
- Dilution: Serially dilute the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentration. It is recommended to add the diluted compound to the medium immediately before treating the cells.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.[\[5\]](#) Ensure that the vehicle control cultures are treated with the same final concentration of DMSO.

Diagrams

4.1. Signaling Pathway

TAK-418 acts by inhibiting the LSD1 enzyme, which in turn affects histone methylation and gene expression. The following diagram illustrates this mechanism of action.

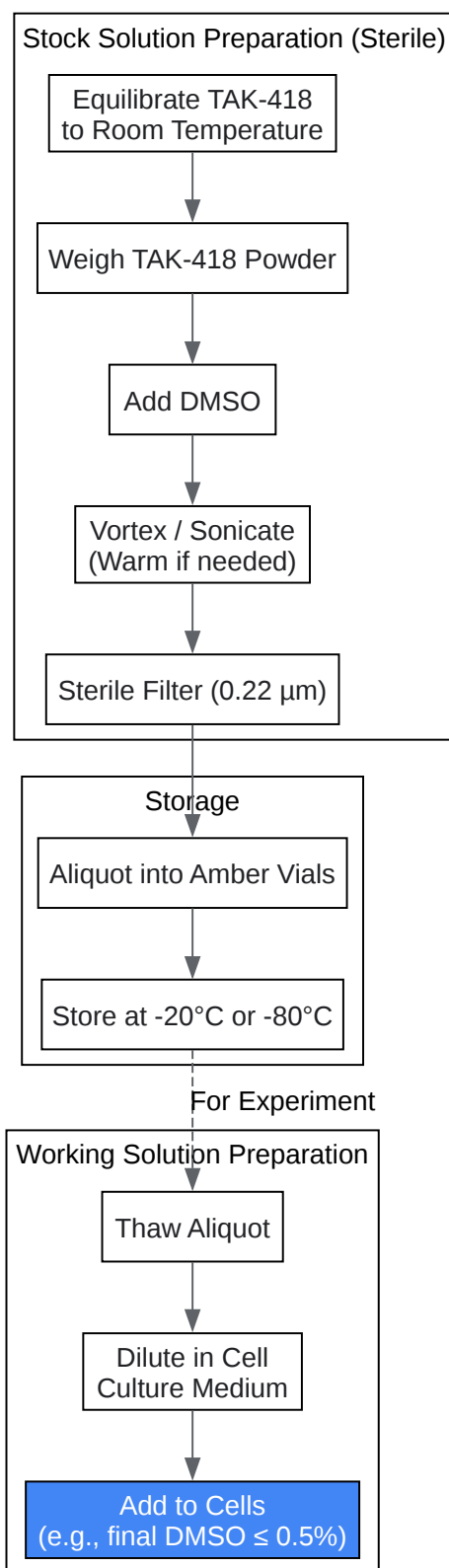


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Caption: Mechanism of action of **TAK-418**.

4.2. Experimental Workflow

The following diagram outlines the workflow for preparing **TAK-418** stock and working solutions.



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Caption: Workflow for preparing **TAK-418** solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. abmole.com [abmole.com]
- 3. amsbio.com [amsbio.com]
- 4. Safety, pharmacokinetics and pharmacodynamics of TAK-418, a novel inhibitor of the epigenetic modulator lysine-specific demethylase 1A - PMC [pmc.ncbi.nlm.nih.gov]
- 5. LSD1 enzyme inhibitor TAK-418 unlocks aberrant epigenetic machinery and improves autism symptoms in neurodevelopmental disorder models - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Drug discovery strategy for TAK-418, a specific inhibitor of LSD1 enzyme activity, as a novel therapy for autism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Safety, pharmacokinetics and pharmacodynamics of TAK-418, a novel inhibitor of the epigenetic modulator lysine-specific demethylase 1A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Stability and Storage | Tocris Bioscience [tocris.com]
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